

# In vitro activity of Ciprofloxacin against gram-positive bacteria

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## Compound of Interest

Compound Name: *Ciprofloxacin hydrochloride monohydrate*

Cat. No.: *B1669077*

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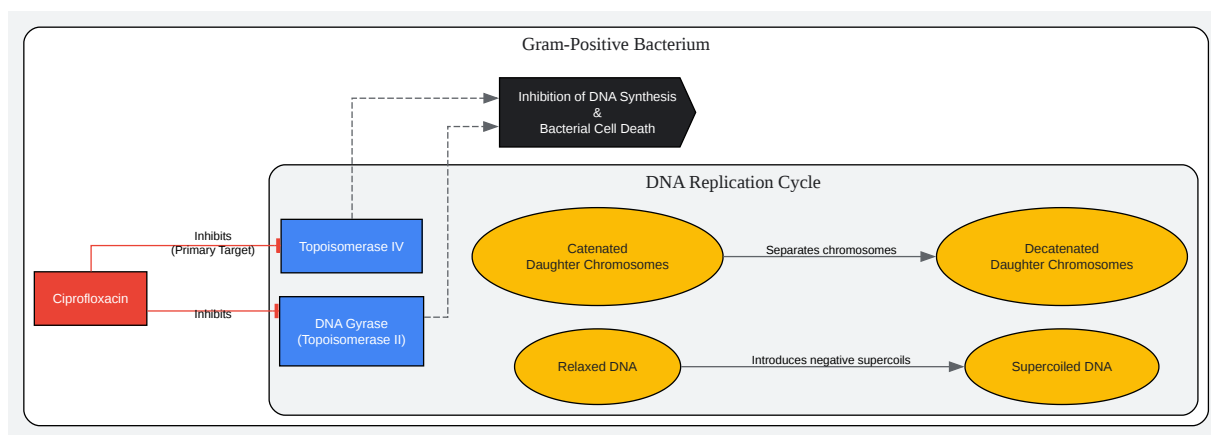
An In-Depth Technical Guide to the In Vitro Activity of Ciprofloxacin Against Gram-Positive Bacteria

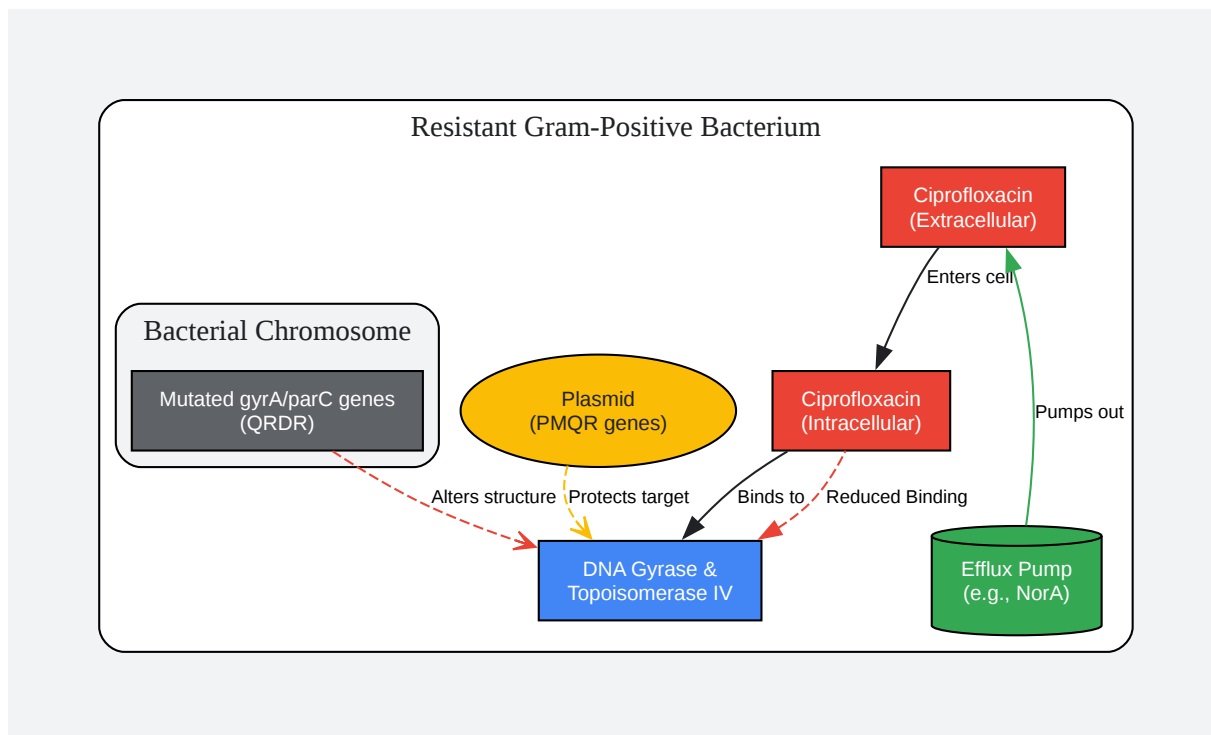
## For Researchers, Scientists, and Drug Development Professionals

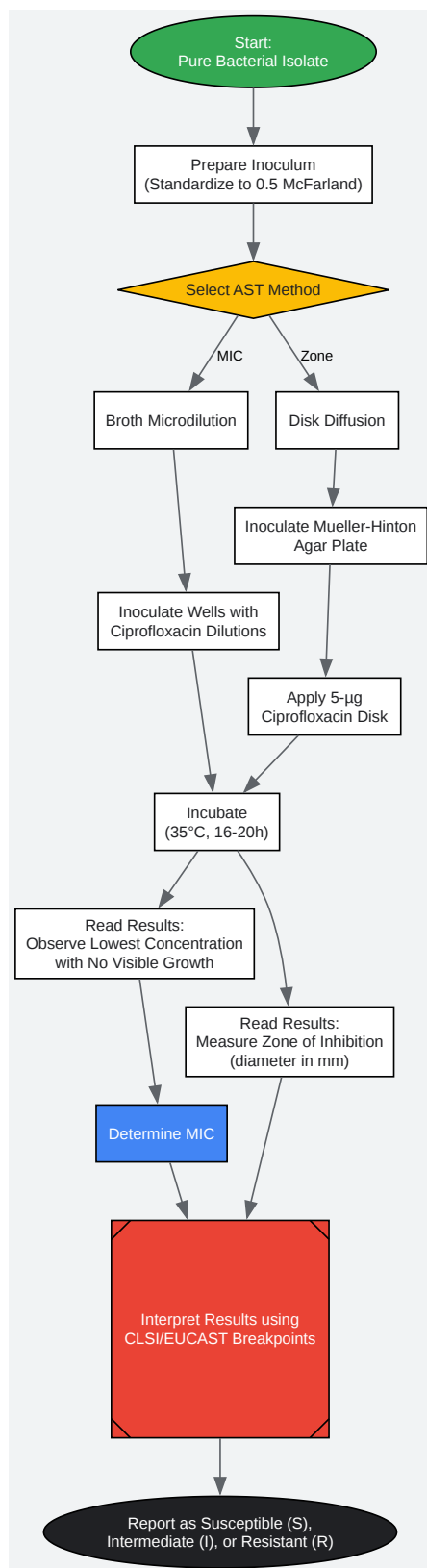
This technical guide provides a comprehensive overview of the in vitro activity of the fluoroquinolone antibiotic, ciprofloxacin, against a range of gram-positive bacteria. It covers the fundamental mechanism of action, quantitative susceptibility data, prevalent resistance mechanisms, and detailed experimental protocols for susceptibility testing.

## Mechanism of Action

Ciprofloxacin is a broad-spectrum antibiotic that functions by inhibiting essential bacterial enzymes involved in DNA replication.<sup>[1]</sup> Its primary targets are DNA gyrase (a type II topoisomerase) and topoisomerase IV.<sup>[1][2]</sup> In gram-positive bacteria, topoisomerase IV is the main target. These enzymes are crucial for managing DNA supercoiling, a process vital for bacterial DNA replication, transcription, repair, and recombination.<sup>[2]</sup> By binding to and stabilizing the enzyme-DNA complex, ciprofloxacin traps these enzymes, leading to breaks in the bacterial chromosome and ultimately inhibiting cell division and causing bacterial cell death.<sup>[1][2]</sup>







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## References

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- 2. What is the mechanism of Ciprofloxacin Hydrochloride? [synapse.patsnap.com]
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